

Application Notes and Protocols for Enzymatic Assays Involving 3-Aminopropanamide

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Compound of Interest

Compound Name: 3-aminopropanamide

Cat. No.: B1594134

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Introduction

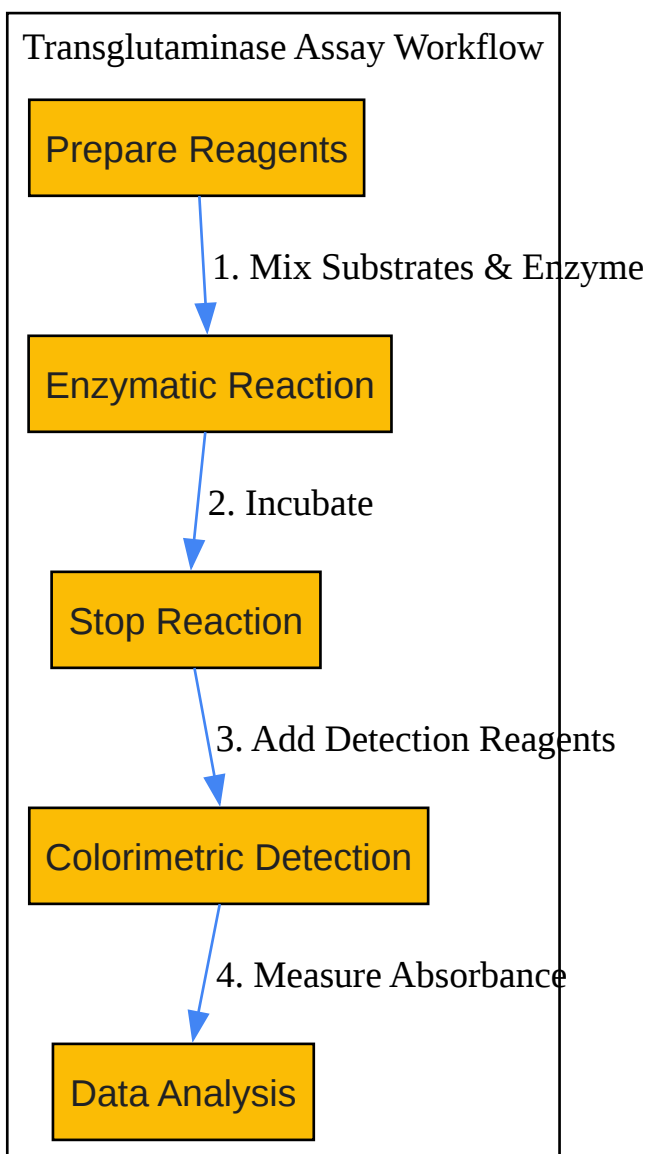
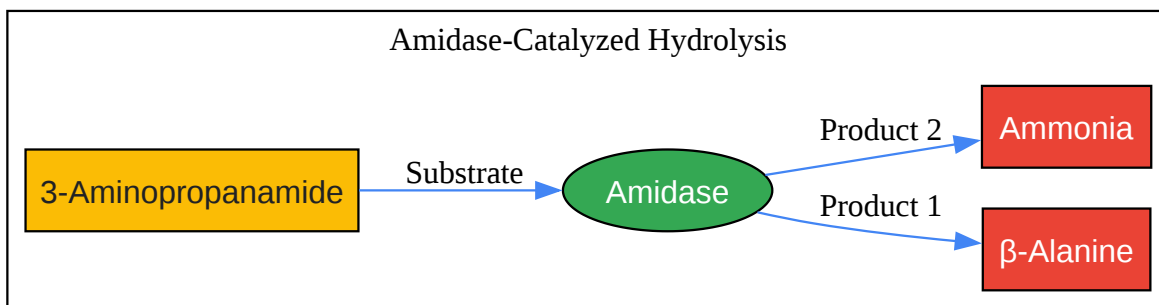
3-Aminopropanamide is a molecule of interest in various biological and chemical contexts. As a primary amine and an amide, it has the potential to serve as a substrate for several classes of enzymes, notably amidases and transglutaminases. Understanding the enzymatic conversion of **3-aminopropanamide** is crucial for elucidating its metabolic fate and for the development of enzymatic inhibitors or probes for therapeutic and diagnostic applications. These application notes provide detailed protocols for two key enzymatic assays involving **3-aminopropanamide** as a substrate: an amidase-catalyzed hydrolysis assay and a transglutaminase-catalyzed incorporation assay.

I. Amidase-Catalyzed Hydrolysis of 3-Aminopropanamide

Amidases (acylamide amidohydrolases, EC 3.5.1.4) are enzymes that catalyze the hydrolysis of amide bonds. The aliphatic amidase from *Pseudomonas aeruginosa* is known to act on a range of short-chain aliphatic amides, making it a suitable candidate for studying the hydrolysis of **3-aminopropanamide**.^{[1][2]} This reaction yields β -alanine and ammonia.

Signaling and Metabolic Pathway

The enzymatic hydrolysis of **3-aminopropanamide** is a catabolic reaction. The product, β -alanine, is a non-proteinogenic amino acid that can be further metabolized in various pathways, including the synthesis of coenzyme A.



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References

- 1. uniprot.org [uniprot.org]
- 2. Microbial amidases: Characterization, advances and biotechnological applications - PMC [pmc.ncbi.nlm.nih.gov]
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